

# 2-Chloropropene molecular weight and formula

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## Compound of Interest

Compound Name: 2-Chloropropene

Cat. No.: B1346963

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## 2-Chloropropene: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical summary of the fundamental chemical properties of **2-Chloropropene**, a reactive organochlorine compound with applications in chemical synthesis.

## Core Chemical Data

The essential molecular information for **2-Chloropropene** is detailed below. This data is fundamental for stoichiometric calculations, analytical characterization, and experimental design.

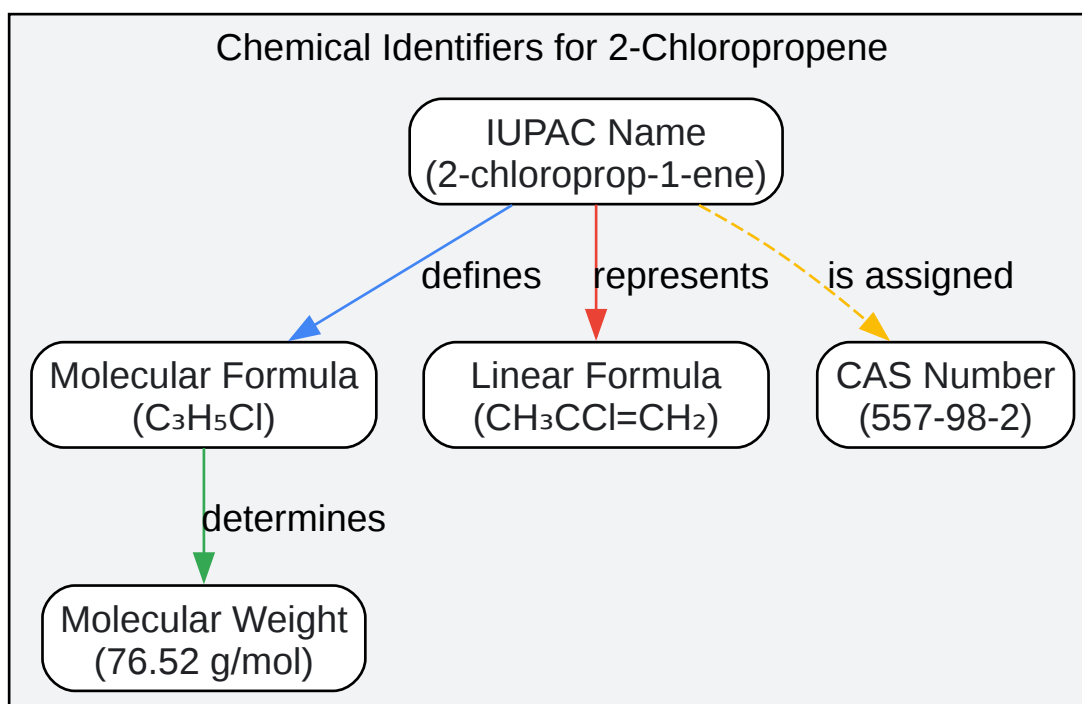
Parameter	Value
Molecular Formula	C <sub>3</sub> H <sub>5</sub> Cl[1][2][3][4]
Linear Formula	CH <sub>3</sub> CCl=CH <sub>2</sub> [5]
Molecular Weight	76.52 g/mol [1][2][3][5]
CAS Number	557-98-2[1][2][3][5]

## Physicochemical Properties

**2-Chloropropene** is a clear, colorless, and volatile liquid[1][2]. It is characterized as being less dense than water and is insoluble in water[2][3]. It is, however, soluble in common organic solvents such as ether, acetone, benzene, and chloroform. As a halogenated aliphatic compound, **2-Chloropropene** is moderately to very reactive[1][3]. Low molecular weight haloalkenes like **2-Chloropropene** are highly flammable, can be peroxidizable, and may undergo violent polymerization[1][3].

## Logical Relationship of Chemical Identifiers

The following diagram illustrates the relationship between the common identifiers for **2-Chloropropene**. The IUPAC name provides a systematic and unambiguous description of the molecular structure, from which the molecular and linear formulas are derived. The CAS number is a unique numerical identifier assigned to this specific chemical substance.



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Relationship between chemical identifiers.

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## References

- 1. 2-Chloropropene | 557-98-2 [chemicalbook.com]
- 2. 2-Chloro-1-propene | C<sub>3</sub>H<sub>5</sub>Cl | CID 11203 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Cas 557-98-2,2-Chloropropene | lookchem [lookchem.com]
- 4. chembk.com [chembk.com]
- 5. 2-Chloropropene 98 557-98-2 [sigmaaldrich.com]
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